

molecular structure and weight of 2-Cyano-n-ethylacetamide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Cyano-n-ethylacetamide

Cat. No.: B077165

[Get Quote](#)

An In-depth Technical Guide to 2-Cyano-N-ethylacetamide

This technical guide provides a comprehensive overview of the molecular structure, properties, and synthesis of **2-Cyano-N-ethylacetamide**, a valuable compound for researchers, scientists, and professionals in drug development and chemical synthesis.

Molecular Structure and Properties

2-Cyano-N-ethylacetamide, with the CAS number 15029-36-4, is a chemical compound with the molecular formula C5H8N2O.^{[1][2]} Its structure consists of an ethylamide group attached to a cyanomethyl group. The molecular weight of this compound is approximately 112.13 g/mol .^{[3][4]}

The key physicochemical properties of **2-Cyano-N-ethylacetamide** are summarized in the table below, providing a clear reference for its handling and application in experimental settings.

Property	Value	Source
Molecular Formula	C5H8N2O	[1] [2]
Molecular Weight	112.131 g/mol	[1]
CAS Number	15029-36-4	[1] [2]
Appearance	Solid	[4]
Melting Point	73 °C	[1]
Boiling Point	320.8 °C at 760 mmHg	[1]
Density	1.015 g/cm³	[1]
Flash Point	147.8 °C	[1]
Canonical SMILES	CCNC(=O)CC#N	[1]
InChI	1S/C5H8N2O/c1-2-7-5(8)3-4-6/h2-3H2,1H3,(H,7,8)	[4]
InChIKey	VARXTXAOJGBDDV-UHFFFAOYSA-N	[4]
Storage	Sealed in dry, Room Temperature	[1]

Experimental Protocols

General Synthesis of N-substituted 2-cyanoacetamides:

The synthesis of N-substituted 2-cyanoacetamides, such as **2-Cyano-N-ethylacetamide**, can be achieved through the amidation of a cyanoacetate ester with the corresponding amine. The following is a representative protocol adapted from the synthesis of similar compounds.

Materials:

- Ethyl cyanoacetate
- Ethylamine solution (e.g., in THF or water)

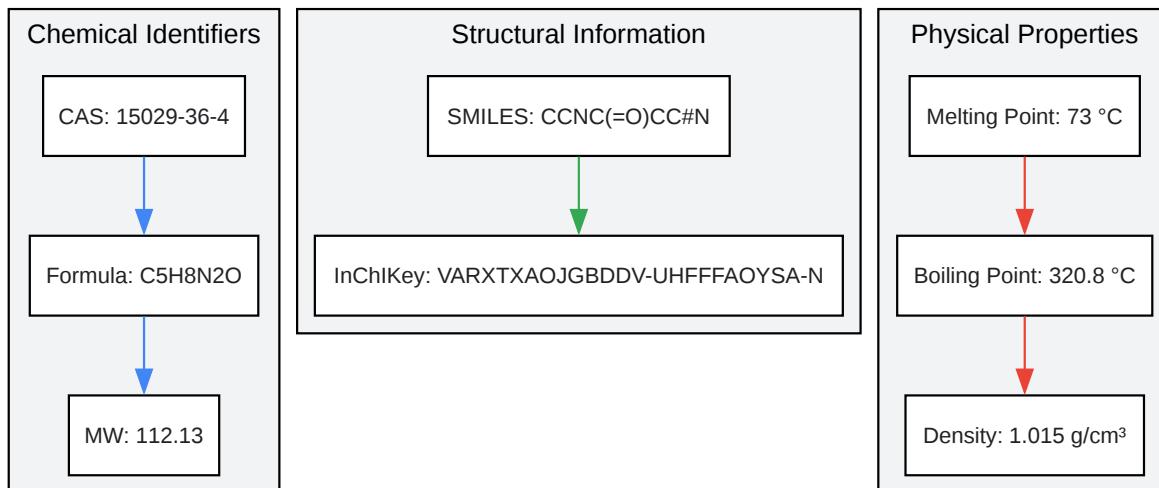
- Anhydrous solvent (e.g., Tetrahydrofuran - THF)
- Ice bath
- Magnetic stirrer and stir bar
- Round-bottom flask
- Dropping funnel
- Rotary evaporator

Procedure:

- A solution of ethylamine is prepared in a suitable solvent, such as THF, in a round-bottom flask equipped with a magnetic stir bar.
- The flask is cooled to 0 °C using an ice bath.
- Ethyl cyanoacetate is added dropwise to the cooled amine solution with continuous stirring. The rate of addition is controlled to maintain the reaction temperature at or below 0 °C.
- After the complete addition of ethyl cyanoacetate, the reaction mixture is stirred at 0 °C for an additional period, typically 1-2 hours.
- The reaction is then allowed to warm to room temperature and is stirred overnight to ensure completion.
- Upon completion, the solvent is removed under reduced pressure using a rotary evaporator to yield the crude product.
- The crude **2-Cyano-N-ethylacetamide** can be further purified by recrystallization or column chromatography.

Key Molecular Descriptors and Properties

The following diagram illustrates the key properties and identifiers of **2-Cyano-N-ethylacetamide**, providing a quick visual reference to its fundamental characteristics.



[Click to download full resolution via product page](#)

Caption: Key identifiers and properties of **2-Cyano-N-ethylacetamide**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Cyano-n-ethylacetamide | lookchem [lookchem.com]
- 2. calpaclab.com [calpaclab.com]
- 3. 2-Cyano-N-ethylacetamide | C5H8N2O | CID 270362 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 2-Cyano-N-ethylacetamide AldrichCPR 15029-36-4 [sigmaaldrich.com]
- To cite this document: BenchChem. [molecular structure and weight of 2-Cyano-n-ethylacetamide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b077165#molecular-structure-and-weight-of-2-cyano-n-ethylacetamide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com